

trifloxystrobin degradation soil microbial activity

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Trifloxystrobin

CAS No.: 141517-21-7

Cat. No.: S545845

Get Quote

Trifloxystrobin Degradation Dynamics in Soil

The dissipation of **trifloxystrobin** in soil is influenced by environmental conditions. The table below summarizes its degradation half-lives from various studies.

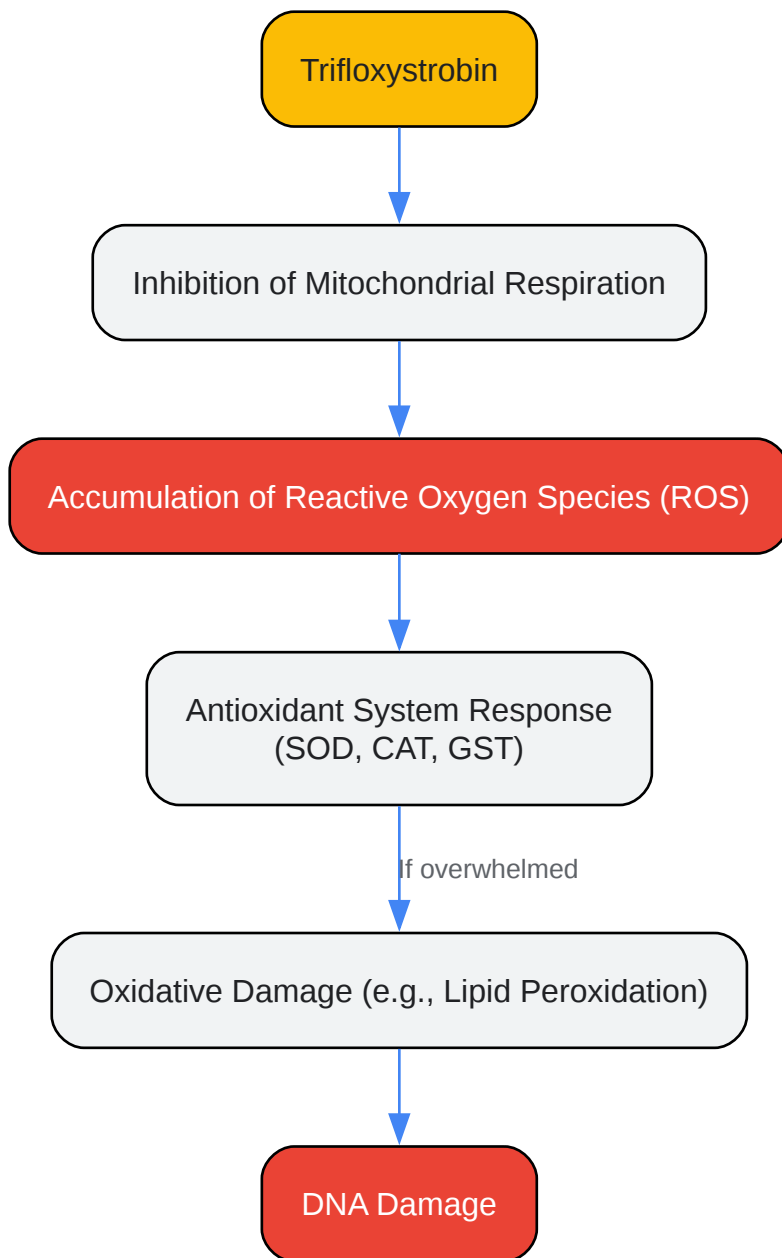
Soil Type / Condition	Degradation Half-Life (Days)	Study Context / Key Finding
Artificial & Brown Soil (Lab)	20.4 - 24.7 days [1]	Dissipation in controlled laboratory earthworm study.
Field Conditions	5.0 - 9.8 days [1]	Faster degradation under real-world field conditions.
Greenhouse Soil (Light)	2.5 days [2]	Photodegradation was a significant dissipation pathway.
Greenhouse Soil (Dark)	2.6 days [2]	Degradation in the dark, simulating covered greenhouse conditions.
Edible Rose Petals (Field)	1.2 - 2.7 days [3]	Dissipation on crop surfaces, not in soil, provided for context.

Ecotoxicological Effects on Soil Organisms

Trifloxystrobin can induce subchronic toxic effects in soil invertebrates like earthworms (*Eisenia fetida*), even at low concentrations.

- **Oxidative Stress:** Exposure to **trifloxystrobin** in soil leads to the accumulation of **Reactive Oxygen Species (ROS)** in earthworms, which can cause cellular damage [1].
- **Antioxidant Response:** Earthworms exhibit a changing response in antioxidant enzyme activity. In brown soil, activities of **superoxide dismutase (SOD)** and **catalase (CAT)** were typically inhibited after longer exposure (56 days), while the detoxifying enzyme **glutathione S-transferase (GST)** was often induced [1].
- **DNA Damage:** The oxidative stress induced by **trifloxystrobin** can ultimately lead to **DNA damage** in earthworms, as measured by the biomarker 8-hydroxydeoxyguanosine [1].

The following workflow diagram illustrates the sequence of toxicological events observed in earthworms after exposure to **trifloxystrobin**.



[Click to download full resolution via product page](#)

Methodologies for Assessing Soil Microbial Activity

While the search results do not contain a specific protocol for **trifloxystrobin**, the following well-established methods are standard for evaluating pesticide effects on soil microbes.

Fluorescence In Situ Hybridization (FISH) with Membrane Filtration

This method allows for the identification, counting, and size-classification of active soil bacteria based on their high ribosomal RNA content [4].

- **Key Steps:**
 - **Soil Fixation:** Homogenize and fix soil samples in a paraformaldehyde solution [4].
 - **Hybridization:** Incubate fixed soil slurries with a fluorescently labelled oligonucleotide probe (e.g., EUB338 for most bacteria) targeting 16S rRNA [4].
 - **Membrane Filtration:** Collect the bacteria onto a black polycarbonate filter (0.2 µm pore size) to separate them from soil particles [4].
 - **Microscopy & Enumeration:** Count the fluorescently labelled cells under an epifluorescence microscope. The counts represent the population of "active" bacteria with high ribosome content [4].

Live-FISH for Cell Sorting and Cultivation

A modified FISH protocol ("live-FISH") can be used to sort specific microbial groups for further cultivation, without fixing and thereby killing the cells [5].

- **Key Modifications:**
 - **Omit Fixation:** Do not use paraformaldehyde [5].
 - **Chemical Transformation:** Use a heat shock step with calcium chloride to introduce probes into living cells, avoiding harsh ethanol treatments [5].
 - **Viable Cell Sorting:** After hybridization, use Fluorescence-Activated Cell Sorting (FACS) to isolate living, probe-labelled cells for cultivation on non-selective media [5].

Important Considerations for Researchers

- **Soil Properties Matter:** The toxicity of **trifloxystrobin** to earthworms can vary significantly between artificial and natural soils, highlighting the need to consider soil physicochemical properties in experimental design [1].
- **Metabolites can be More Toxic:** The primary acid metabolite of **trifloxystrobin** (CGA321113) has been reported to exhibit greater toxicity and higher mobility in the environment than the parent compound [1] [3] [6].

- **Existing Methodologies are Adaptable:** The core principles of the FISH technique are well-established and can be adapted to study the impact of **trifloxystrobin** on specific microbial groups in soil by selecting appropriate phylogenetic probes.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Oxidative stress and DNA damage induced by ... [sciencedirect.com]
2. Experimental study on photodegradation and leaching of ... [ecologicalprocesses.springeropen.com]
3. Fate of Tebuconazole and Trifloxystrobin in Edible Rose ... [mdpi.com]
4. Counting and Size Classification of Active Soil Bacteria by ... [pmc.ncbi.nlm.nih.gov]
5. Fluorescence in situ hybridization (FISH) and cell sorting of ... [nature.com]
6. Peer review of the pesticide risk assessment of the active ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [trifloxystrobin degradation soil microbial activity]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b545845#trifloxystrobin-degradation-soil-microbial-activity>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com